

Commercial Sources and Applications of Purified 11(S)-HETE

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Compound of Interest

Compound Name: 11(S)-Hepe

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of commercial sources for purified 11(S)-hydroxyeicosatetraenoic acid (11(S)-HETE), a key lipid mediator involved in various physiological and pathological processes. Detailed application notes and experimental protocols are included to facilitate its use in research and drug development.

Introduction

11(S)-HETE is an enantiomer of 11-hydroxyeicosatetraenoic acid, a metabolite of arachidonic acid. It is formed through both non-enzymatic and enzymatic pathways, with cytochrome P450 1B1 (CYP1B1) being a key enzyme in its synthesis.[1] This bioactive lipid has been implicated in a range of cellular processes and is associated with conditions such as psoriasis, atherosclerosis, and inflammation.[2] Understanding its biological roles and having access to purified forms are crucial for advancing research in these areas.

Commercial Sources for Purified 11(S)-HETE

A number of commercial vendors supply purified 11(S)-HETE and related compounds. The following table summarizes key information from some of these suppliers to aid in the selection

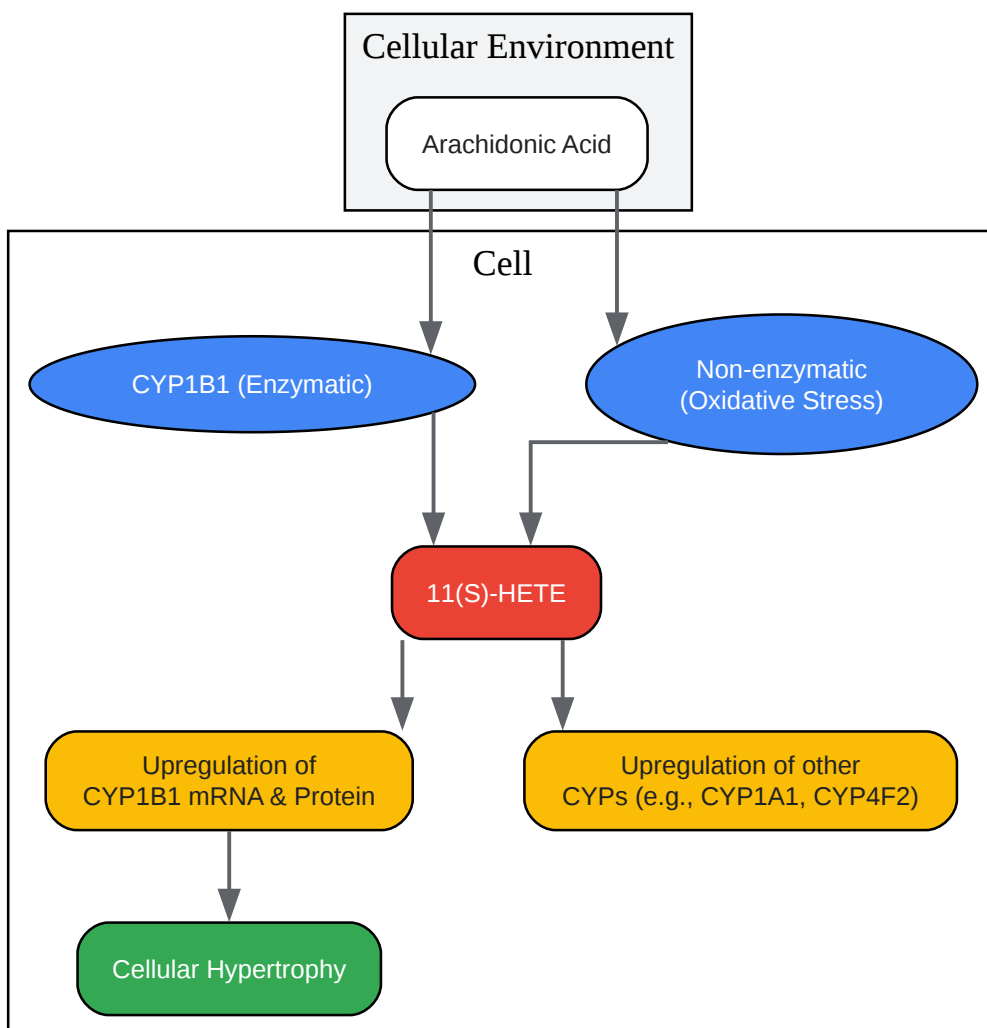
of the most appropriate product for specific research needs.

Supplier	Product Name	Purity	Formulation	Available Quantities
Cayman Chemical	(±)11-HETE	-	A 100 µg/ml solution in ethanol	100 µg, 500 µg, 1 mg
BioHippo	11(S)-HETE	-	-	10 mg, 50 mg
MyBioSource	11-hydroxy-5(Z),8(Z),12(E),14(Z)-eicosatetraenoic acid	>98%	-	0.1 mg, 5x0.1 mg
Enzo Life Sciences	15(S)-HETE	≥99% (HPLC)	Oil dissolved in ethanol	1 mg
Avanti Polar Lipids	15(S)-HETE-d11	>99%	Methylene Chloride	1 mg

Note: While some vendors list the racemic mixture (±) or other isomers, they are often a source for the specific enantiomers as well. It is recommended to visit the supplier's website for the most current product information and availability of 11(S)-HETE.

Signaling Pathways of 11(S)-HETE

11(S)-HETE is known to be involved in intracellular signaling pathways that can influence cellular processes like hypertrophy. One area of investigation is its interaction with and regulation of cytochrome P450 enzymes.



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Caption: Signaling pathway of 11(S)-HETE formation and its effect on cellular hypertrophy.

Experimental Protocols

The following are example protocols for studying the effects of 11(S)-HETE on cultured cells. These should be adapted based on the specific cell type and experimental question.

Protocol 1: Induction of Cellular Hypertrophy in Cardiomyocytes

This protocol is based on a study investigating the hypertrophic effects of 11-HETE on a human cardiomyocyte cell line.[\[1\]](#)

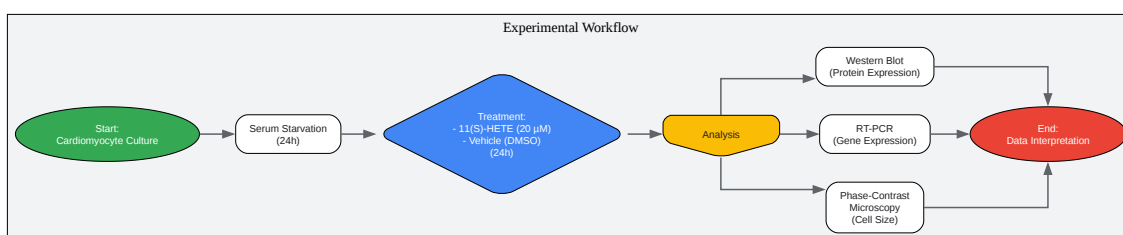
Materials:

- Human cardiomyocyte cell line (e.g., RL-14)
- DMEM/F-12 medium
- Fetal Bovine Serum (FBS)
- Purified 11(S)-HETE (stored as a stock solution in DMSO at -20°C)
- DMSO (vehicle control)
- 6-well culture plates
- Phase-contrast microscope
- Reagents for RNA extraction and Real-Time PCR
- Reagents for protein extraction and Western blotting

Procedure:

- Cell Culture: Culture human cardiomyocytes in DMEM/F-12 supplemented with 10% FBS until they reach 70-80% confluency.
- Serum Starvation: Before treatment, serum-starve the cells for 24 hours in serum-free DMEM/F-12.
- Treatment:
 - Prepare a working solution of 11(S)-HETE in serum-free DMEM/F-12 to a final concentration of 20 μ M. Ensure the final DMSO concentration does not exceed 0.5%.[\[1\]](#)

- For the control group, prepare a vehicle control with the same final concentration of DMSO in serum-free medium.
- Aspirate the serum-free medium from the cells and add the 11(S)-HETE treatment solution or the vehicle control.
- Incubate the cells for 24 hours at 37°C in a 5% CO₂ incubator.
- Analysis of Cellular Hypertrophy:
 - Cell Size Measurement: Following treatment, capture images of the cells using a phase-contrast microscope. Measure the cell surface area using image analysis software (e.g., ImageJ).
 - Gene Expression Analysis: Extract total RNA from the cells and perform Real-Time PCR to analyze the expression of hypertrophic markers (e.g., ANP, BNP).
 - Protein Expression Analysis: Extract total protein and perform Western blotting to analyze the protein levels of key signaling molecules, including CYP1B1.



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References

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